

# No Reproducible Research Findings Available for Bilaid B1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bilaid B1*

Cat. No.: *B3025831*

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Despite a comprehensive search for scientific literature, no research findings, experimental data, or clinical trials pertaining to the compound "**Bilaid B1**" could be identified. The product, chemically known as L-phenylalanyl-D-valyl-L-valyl-D-tyrosinamide (CAS Number: 2393866-07-2), is available from commercial suppliers for research purposes, but does not appear to have been the subject of published scientific study.<sup>[1]</sup><sup>[2]</sup>

As a result, a comparison guide on the reproducibility of **Bilaid B1** research findings cannot be generated. The core requirements of data presentation, experimental protocols, and visualization of signaling pathways cannot be fulfilled due to the absence of foundational research on this specific peptide.

## General Considerations on Reproducibility in Peptide Research

While no specific data exists for **Bilaid B1**, the broader field of peptide and proteomics research faces significant challenges in reproducibility. Researchers and drug development professionals should be aware of these general issues:

- **Purity and Synthesis:** The chemical synthesis of peptides can result in impurities such as truncations and deletions, which can significantly impact experimental outcomes.<sup>[3]</sup> Using highly purified peptides is crucial for ensuring the reliability and reproducibility of research data.<sup>[3]</sup>

- **Experimental Variability:** Proteomic and peptide identifications using methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS) can have inherent variability. The overlap of peptide lists from technical replicates can range from 35-60%, highlighting the stochastic nature of these experiments.
- **Standardization and Reporting:** To address these challenges, the scientific community is increasingly emphasizing the need for standardization of experimental protocols and comprehensive data reporting. Initiatives like the Proteomics Standards Initiative (PSI) aim to improve the reproducibility of findings by providing standardized formats and guidelines.

In conclusion, there is no scientific basis upon which to create a comparison guide for **Bilaid B1**. The absence of published research means there is no data to compare, no experimental protocols to detail, and no established biological pathways to visualize. Professionals interested in this compound should be aware that its biological effects and reproducibility in experimental systems have not been documented in the scientific literature.

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## References

- 1. calpaclab.com [calpaclab.com]
- 2. Buy Life Sciences | Products | Biosynth [biosynth.com]
- 3. gyrosproteintechnologies.com [gyrosproteintechnologies.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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